

protocol for solubilizing and storing Irak4-IN-19

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Compound of Interest

Compound Name: *Irak4-IN-19*

Cat. No.: *B15623301*

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Application Notes and Protocols for Irak4-IN-19

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the solubilization and storage of **Irak4-IN-19** (CAS: 3032075-32-1), a potent inhibitor of Interleukin-1 Receptor-Associated Kinase 4 (IRAK4). These guidelines are compiled from best practices for handling similar small molecule inhibitors and are intended to ensure the compound's stability and efficacy in research applications.

Introduction to Irak4-IN-19

Irak4-IN-19 is a small molecule inhibitor targeting IRAK4, a critical kinase in the Toll-like receptor (TLR) and IL-1 receptor signaling pathways.^{[1][2]} These pathways are integral to the innate immune response, and their dysregulation is implicated in various inflammatory and autoimmune diseases.^[2] The molecular weight of **Irak4-IN-19** is 492.52 g/mol.^[3] Proper handling and storage of this compound are crucial for obtaining accurate and reproducible experimental results.

Data Presentation

Table 1: Solubility of Similar IRAK4 Inhibitors in Common Solvents

While specific public solubility data for **Irak4-IN-19** is limited, the following table provides solubility information for other IRAK4 inhibitors in dimethyl sulfoxide (DMSO), which is a

commonly used solvent for this class of compounds. This data can serve as a useful reference for preparing stock solutions of **Irak4-IN-19**.

Compound	Solvent	Solubility	Molar Concentration (approx.)
IRAK4-IN-1	DMSO	4 mg/mL[4]	11.85 mM[4]
IRAK4-IN-2	DMSO	30 mg/mL[5]	71.87 mM[5]
IRAK4-IN-4	DMSO	24 mg/mL	70.51 mM
IRAK4-IN-20	DMSO	up to 25 mg/mL[6]	55.5 mM[6]

Note: It is recommended to start with a small quantity of **Irak4-IN-19** to test its solubility in your chosen solvent before preparing a large stock solution.

Table 2: Recommended Storage Conditions for Irak4-IN-19

Proper storage is critical to maintain the stability and activity of **Irak4-IN-19**. The following conditions are recommended based on general guidelines for small molecule inhibitors and data from similar compounds.[4][5][6]

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Up to 3 years[4][6]	Store in a dry, dark place.
4°C	Up to 2 years[6]	For shorter-term storage.	
Stock Solution (in DMSO)	-80°C	6 months to 1 year[4][6]	Recommended for long-term storage. Aliquot to avoid repeated freeze-thaw cycles.
-20°C	Up to 1 month[4][6]	Suitable for short-term storage.	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of Irak4-IN-19 in DMSO

Materials:

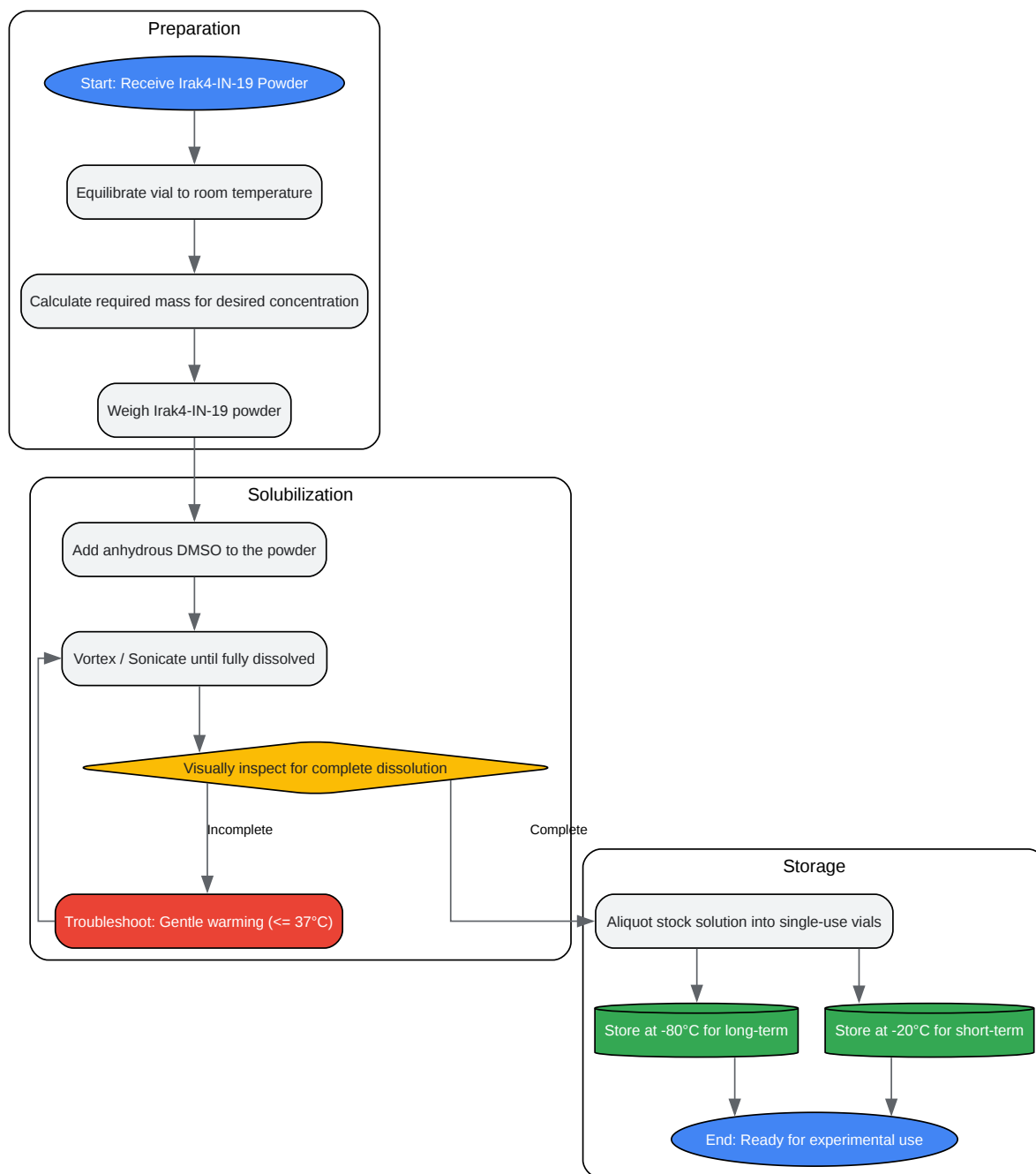
- **Irak4-IN-19** (solid powder)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes

Procedure:

- **Equilibrate the Compound:** Before opening, allow the vial of **Irak4-IN-19** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture, which can affect the compound's stability.
- **Calculate the Required Mass:** To prepare a 10 mM stock solution, calculate the mass of **Irak4-IN-19** needed. The molecular weight of **Irak4-IN-19** is 492.52 g/mol [\[3\]](#)
 - For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution, you will need:
 - $\text{Mass (g)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 492.52 \text{ g/mol} = 0.0049252 \text{ g} = 4.93 \text{ mg}$
- **Weigh the Compound:** Carefully weigh out the calculated mass of **Irak4-IN-19** powder and place it into a sterile vial.
- **Add Solvent:** Add the calculated volume of DMSO to the vial containing the compound. For the example above, add 1 mL of DMSO.
- **Solubilize the Compound:**
 - Tightly cap the vial and vortex the solution for 1-2 minutes.
 - Visually inspect the solution to ensure the compound has completely dissolved.
 - If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes. Gentle warming (up to 37°C) can also aid dissolution.
- **Aliquot and Store:**
 - Once the compound is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed tubes. This is crucial to minimize freeze-thaw cycles which can degrade the compound.
 - Label the aliquots clearly with the compound name, concentration, date, and solvent.
 - For long-term storage, store the aliquots at -80°C. For short-term use (up to one month), store at -20°C. [\[4\]](#)[\[6\]](#)

Mandatory Visualization

Workflow for Solubilizing and Storing Irak4-IN-19



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Caption: Workflow for the solubilization and storage of **Irak4-IN-19** inhibitor.

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